

Application Note & Protocol: Determination of Ebov-IN-7 Dose-Response Curve

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Introduction

Ebola virus (EBOV) is a highly pathogenic agent responsible for severe and often fatal hemorrhagic fever in humans and nonhuman primates. The EBOV lifecycle begins with the virus attaching to the host cell surface, followed by entry into the cell, replication of its genetic material, assembly of new virus particles, and finally, their release. A critical step in this process is the entry of the virus into the host cell, which is mediated by the viral glycoprotein (GP). This makes the viral entry process a prime target for the development of antiviral therapeutics.

This document provides a detailed protocol for determining the dose-response curve of **Ebov-IN-7**, a novel small molecule inhibitor targeting the entry of the Ebola virus. The protocols outlined below describe how to quantify the inhibitory effect of **Ebov-IN-7** on viral entry and assess its cytotoxicity to determine its therapeutic potential.

Mechanism of Action of Ebov-IN-7 (Hypothetical)

Ebov-IN-7 is hypothesized to be an inhibitor of the EBOV entry process. The entry of EBOV into host cells is a multi-step process that includes attachment to the cell surface, uptake via macropinocytosis, and fusion of the viral and endosomal membranes to release the viral genome into the cytoplasm. A key interaction in this process is the binding of the EBOV glycoprotein (GP) to the host cell receptor, Niemann-Pick C1 (NPC1), within the endosome.

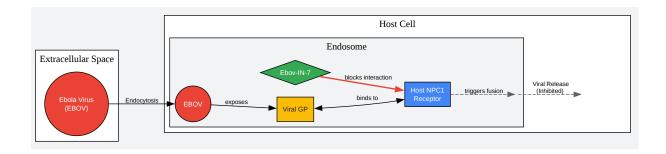




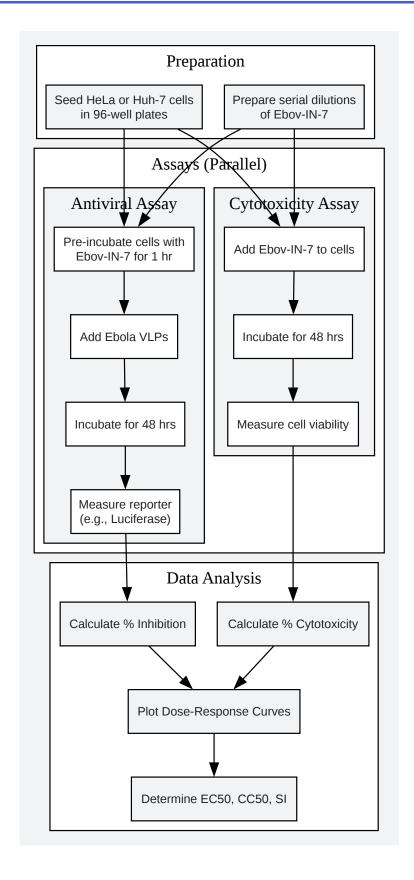


Ebov-IN-7 is postulated to interfere with this critical GP-NPC1 interaction, thereby preventing the fusion of the viral membrane with the endosomal membrane and subsequent viral entry.









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